

# An In-depth Technical Guide to the Chemical Properties of NanoKid Molecules

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## Compound of Interest

Compound Name: NanoKid

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## Introduction

The **NanoKid** molecule is a prominent member of the NanoPutian family, a series of anthropomorphic nanoscale molecules developed for educational outreach in chemistry.<sup>[1]</sup> While not intended for therapeutic applications, the synthesis and chemical modifications of the **NanoKid** provide a compelling case study in multi-step organic synthesis and the precise control of molecular architecture. This guide details the chemical properties of the **NanoKid**, focusing on its synthesis, spectroscopic characterization, and reactivity.

## Molecular Structure

The **NanoKid** molecule is structurally composed of:

- An upper body and a lower body, each formed by a benzene ring.<sup>[1]</sup>
- Two alkyne "arms" terminated with tert-butyl groups.<sup>[1]</sup>
- Two alkyne "legs" ending in ethyl groups.<sup>[1]</sup>
- A 1,3-dioxolane "head" where the two oxygen atoms represent the "eyes".<sup>[1]</sup>

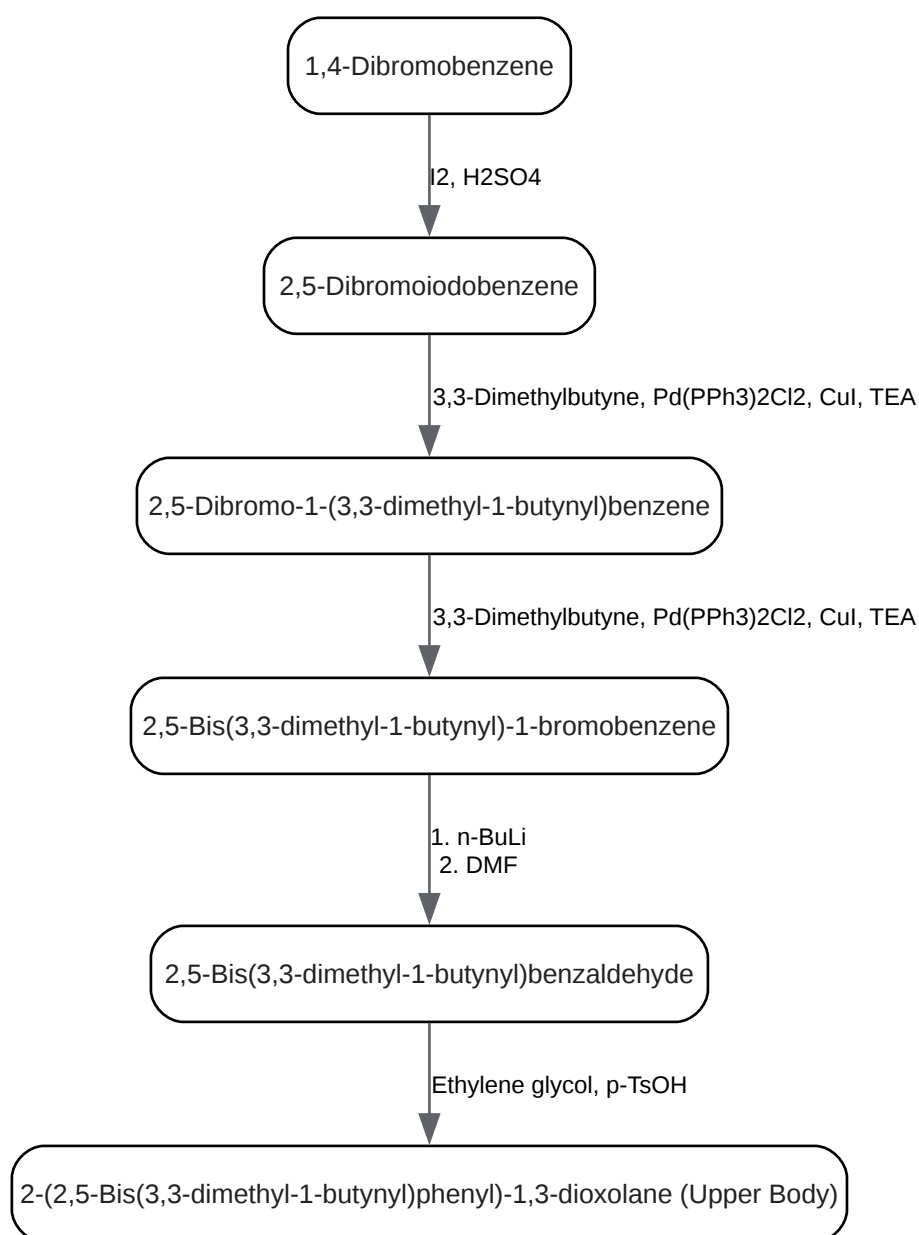
The overall height of the **NanoKid** molecule is approximately 2 nanometers.<sup>[1]</sup>

## Synthesis of the NanoKid

The synthesis of the **NanoKid** is a convergent process, involving the separate preparation of the upper and lower body components, followed by their coupling.[\[2\]](#)

### Synthesis of the Upper Body

The synthesis of the upper portion of the **NanoKid** begins with 1,4-dibromobenzene and proceeds through several key steps including iodination, Sonogashira coupling to attach the "arms," formylation to create an aldehyde group, and subsequent protection of this aldehyde as a 1,3-dioxolane acetal.[\[2\]](#)



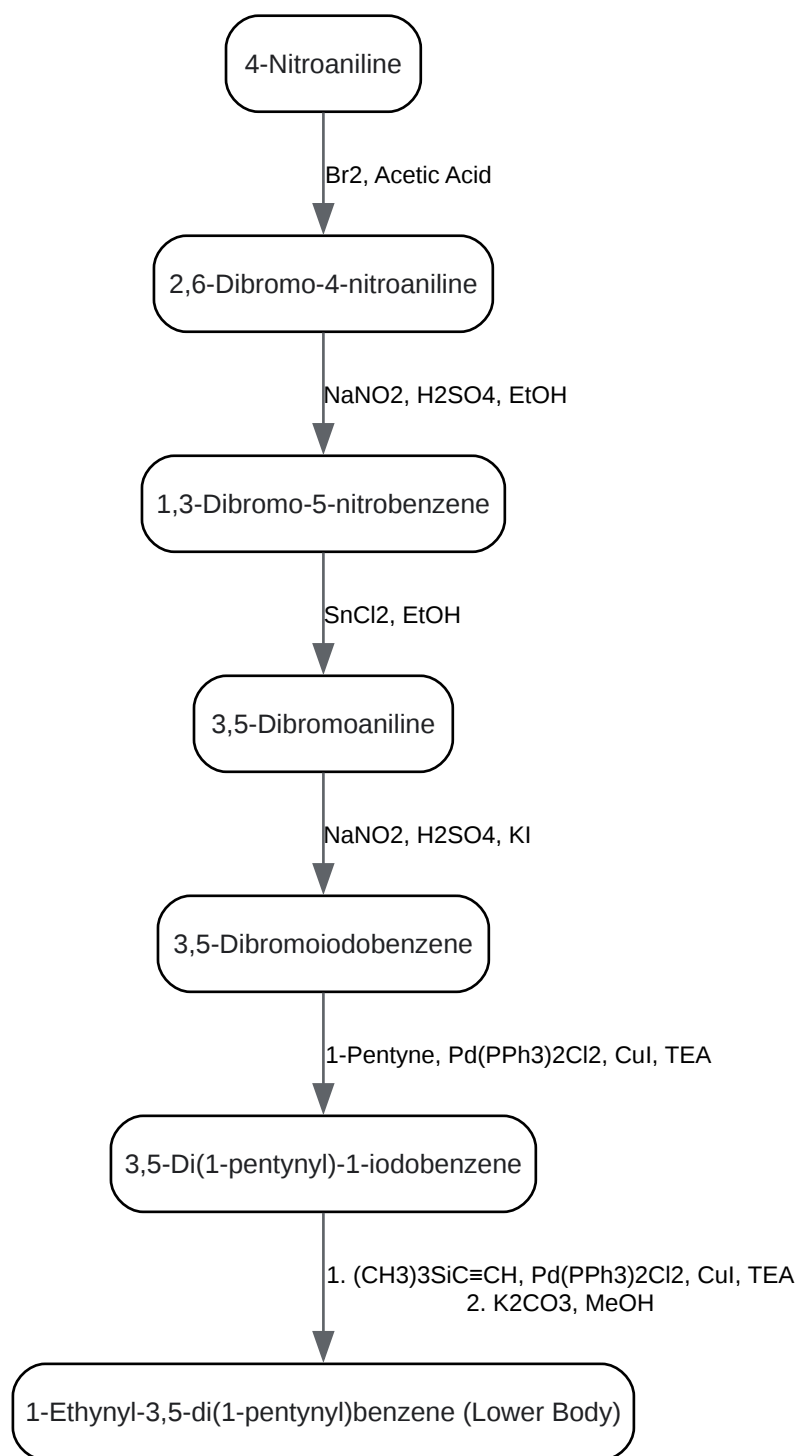
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**Figure 1:** Synthetic pathway for the upper body of the **NanoKid**.

## Synthesis of the Lower Body

The lower body synthesis starts from 4-nitroaniline, which undergoes bromination, deamination, reduction of the nitro group, and a Sandmeyer reaction to introduce an iodine atom.

Sonogashira coupling is then used to attach the alkyne "legs".<sup>[2]</sup>

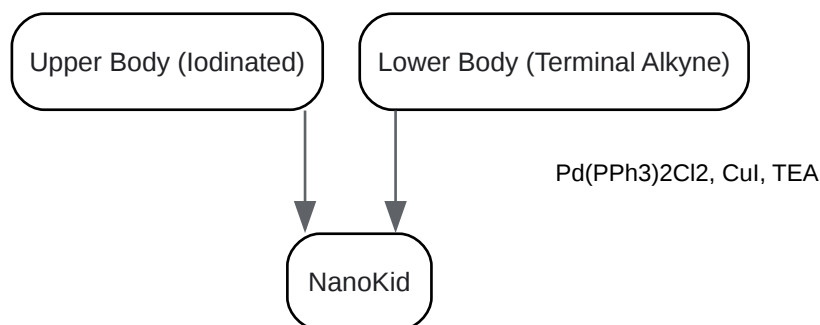


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**Figure 2:** Synthetic pathway for the lower body of the **NanoKid**.

## Coupling Reaction

The final step in the synthesis is the Sonogashira coupling of the iodinated upper body with the terminal alkyne of the lower body to form the complete **NanoKid** molecule.[2]



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**Figure 3:** Final coupling step to form the **NanoKid**.

## Spectroscopic Data

Although primarily an educational tool, the **NanoKid** has been characterized using standard spectroscopic techniques.[2]

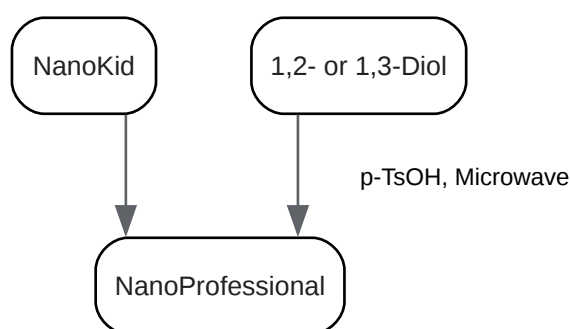
Spectroscopic Data for NanoKid	
Infrared (IR)	(KBr): 2969, 2922, 2896, 2864, 2243, 2208, 1463, 1359, 1264, 1200, 1061 cm <sup>-1</sup> [2]
<sup>1</sup> H Nuclear Magnetic Resonance (NMR)	(400 MHz, CDCl <sub>3</sub> ): δ 7.59 (s, 2 H), 1.34 (s, 18 H)[2]
<sup>13</sup> C Nuclear Magnetic Resonance (NMR)	(100 MHz, CDCl <sub>3</sub> ): δ 138.9, 135.0, 134.1, 133.5, 129.3, 125.9, 125.3, 124.5, 123.5, 121.5, 104.4, 104.1, 99.7, 91.8, 91.2, 88.5, 79.4, 77.9, 77.9, 75.6, 31.0, 30.9, 30.2, 28.2, 28.2, 23.2, 22.0, 21.8, 21.3, 13.4[2]
High-Resolution Mass Spectrometry (HRMS)	Calculated for C <sub>39</sub> H <sub>42</sub> O <sub>2</sub> : 542.3185, Found: 542.3181[2]

## Chemical Reactivity

The chemical reactivity of the **NanoKid** has been explored through modifications of its "head" and "legs".

## Acetal Exchange: Synthesis of NanoProfessionals

The 1,3-dioxolane "head" of the **NanoKid** can be exchanged with other diols under acidic conditions, often accelerated by microwave irradiation, to create a variety of "NanoProfessionals" with different "hats".<sup>[2]</sup> This reaction demonstrates the lability of the acetal group to acid-catalyzed hydrolysis and exchange.

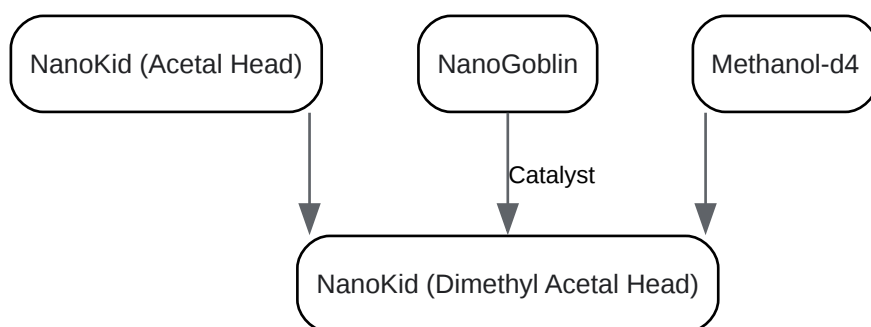


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**Figure 4:** Acetal exchange reaction to form NanoProfessionals.

## Reaction with NanoGoblin

The **NanoKid**'s acetal "head" can be "bitten off" by a molecule named NanoGoblin, which is the pyridinium salt of tetracyanocyclopentadienide.<sup>[3][4]</sup> The NanoGoblin catalyzes the methanolysis of the acetal, converting it to a dimethyl acetal.<sup>[3][4][5]</sup> This reaction highlights the catalytic activity of the NanoGoblin and the susceptibility of the **NanoKid**'s acetal group to cleavage under specific catalytic conditions.



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**Figure 5:** Catalytic methanolysis of the **NanoKid**'s head by NanoGoblin.

## Surface Assembly

By modifying the "legs" of the **NanoKid** to terminate in thiol groups, it is possible for the molecule to "stand" on a gold surface through the formation of gold-thiolate bonds. This demonstrates the potential for these molecules to be used in self-assembled monolayers.

## Experimental Protocols

### General Synthesis of NanoKid's Upper Body (Aldehyde)

To a solution of 2,5-bis(3,3-dimethylbutynyl)-1,4-dibromobenzene in THF at -78 °C under a nitrogen atmosphere is added n-butyllithium dropwise. The mixture is stirred for 1 hour, after which N,N-dimethylformamide (DMF) is added. The reaction is allowed to warm to room temperature and stirred for an additional 4 hours before being quenched with water and extracted with diethyl ether. The organic layers are combined, washed with brine, dried over magnesium sulfate, and concentrated to yield the aldehyde.[2]

### General Protocol for Acetal Exchange

The **NanoKid** is dissolved in an excess of the desired 1,2- or 1,3-diol containing a catalytic amount of p-toluenesulfonic acid. The mixture is subjected to microwave irradiation for a few minutes. The resulting product, a "NanoProfessional," is then purified.[2]

### Methanolysis of NanoKid with NanoGoblin

To a solution of **NanoKid** in deuterated methanol ( $\text{CD}_3\text{OD}$ ) in an NMR tube, NanoGoblin is added. The reaction progress is monitored by  $^1\text{H}$  NMR spectroscopy. After completion, the reaction is quenched with triethylamine, and the product is isolated by flash chromatography.[5]

## Conclusion

The **NanoKid** molecule, while conceived as an educational tool, serves as an excellent platform for demonstrating fundamental principles of organic synthesis and reactivity. Its multi-step convergent synthesis, involving key reactions like Sonogashira coupling, and the targeted modifications of its functional groups, provide valuable insights for researchers in the field of

synthetic chemistry. The available spectroscopic data confirms its structure, and its reactivity showcases the chemical behavior of its constituent functional groups.

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Address: 3281 E Guasti Rd

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